

# commercial suppliers of 2-(5-Nitropyridin-2-yloxy)ethanol

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## Compound of Interest

Compound Name: 2-(5-Nitropyridin-2-yloxy)ethanol

Cat. No.: B127943

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An In-depth Technical Guide to **2-(5-Nitropyridin-2-yloxy)ethanol** for Researchers and Drug Development Professionals

## Introduction

**2-(5-Nitropyridin-2-yloxy)ethanol** (CAS No. 143071-39-0) is a heterocyclic building block that has garnered interest within the chemical and pharmaceutical research communities. Its structure, featuring a nitropyridine core linked to an ethanol group via an ether bond, makes it a versatile intermediate for the synthesis of more complex molecules. This guide provides an in-depth overview of its chemical properties, commercial availability, safety protocols, and applications, designed for scientists and professionals engaged in drug discovery and chemical synthesis. The nitropyridine moiety is a common pharmacophore, and its functionalization, facilitated by intermediates like this, is a key strategy in medicinal chemistry.[1]

## Physicochemical Properties

Understanding the fundamental properties of a chemical is critical for its proper handling, storage, and application in experimental design. **2-(5-Nitropyridin-2-yloxy)ethanol** is typically a white to off-white solid at room temperature.[2] Key quantitative data are summarized below for quick reference.

Property	Value	Source(s)
CAS Number	143071-39-0	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C7H8N2O4	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	184.15 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	112-114°C	<a href="#">[2]</a>
Boiling Point (Predicted)	355.7 ± 27.0 °C	<a href="#">[2]</a>
Density (Predicted)	1.389 ± 0.06 g/cm3	<a href="#">[2]</a>
pKa (Predicted)	13.97 ± 0.10	<a href="#">[2]</a>
Appearance	White to off-white Solid	<a href="#">[2]</a>

## Commercial Availability and Sourcing

**2-(5-Nitropyridin-2-yloxy)ethanol** is available from several specialized chemical suppliers. When sourcing this reagent, it is crucial for researchers to consider factors such as purity, available quantities, and lead times. Purity levels of 98% or higher are commonly offered.[\[2\]](#)[\[5\]](#) The following table provides a non-exhaustive list of commercial vendors.

Supplier	Product Name/Synonym	CAS Number	Notes
BLDpharm	2-(5-Nitropyridin-2-yloxy)ethanol	143071-39-0	Research use only.[3]
Alchem.Pharmtech	2-(5-Nitropyridin-2-yloxy)ethanol	143071-39-0	Catalog No. Z-08953. [4]
ChemicalBook	2-(5-Nitro-2-pyridyloxy)ethanol	143071-39-0	Lists multiple suppliers like Apolloscientific.[2]
Hunan Russell Chemicals	2-(5-Nitropyridin-2-yloxy)ethanol	143071-39-0	Offers purity of 98%. [5]
2a biotech	2-(5-NITROPYRIDIN-2-YLOXY)ETHANOL	N/A	Catalog No. 2A-0115888.[6]
Aribo Biotechnology	2-(5-Nitropyridin-2-yloxy)ethanol	143071-39-0	Provides pricing information.
Pharmalego	N/A	N/A	Specializes in nitropyridine building blocks.[7]
BOC Sciences	2-[(5-Nitropyridin-2-yl)amino]ethanol	25948-12-3	Note: This is a structural isomer, not the topic compound. Included for structural comparison awareness.[8]

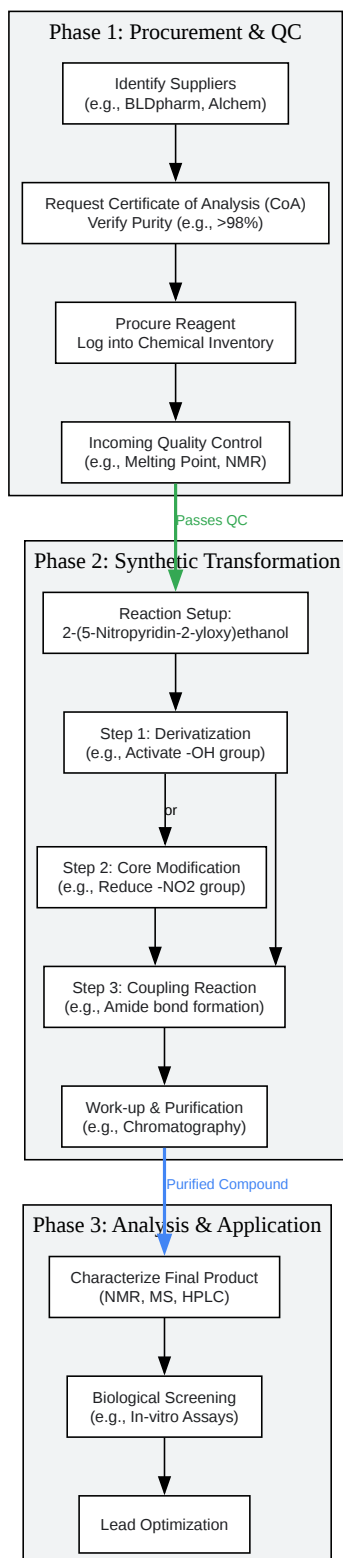
## Applications in Drug Discovery and Chemical Synthesis

The primary utility of **2-(5-Nitropyridin-2-yloxy)ethanol** lies in its role as an intermediate in organic synthesis. The nitropyridine ring is a key electrophilic component, and the terminal hydroxyl group provides a reactive handle for further derivatization.

**Core Utility: A Versatile Building Block** This compound serves as a valuable building block for creating more elaborate molecular architectures. For instance, related nitropyridine structures are crucial starting materials in the synthesis of potential anticancer agents, such as pyrido[4,3-b][9]oxazines and pyrido[4,3-b][9]thiazines.<sup>[1][8]</sup> The nitro group can be reduced to an amine, which can then undergo a wide range of transformations, including acylation, alkylation, or diazotization, further expanding its synthetic potential.

The general workflow for utilizing such an intermediate in a drug development campaign is visualized below.

## General Workflow for a Chemical Intermediate in Drug Discovery

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Caption: Workflow from procurement to application.

This structured approach ensures that the starting material's quality is validated before it is incorporated into a multi-step synthesis, where impurities could compromise reaction outcomes and lead to costly delays.

## Safety, Handling, and Storage Protocols

As with any chemical reagent, proper safety precautions are paramount. The hazard profile for **2-(5-Nitropyridin-2-yloxy)ethanol** indicates it can cause skin, eye, and respiratory irritation.<sup>[2]</sup> The following protocols are synthesized from standard Safety Data Sheets (SDS) and must be followed.

### Hazard Identification:

- GHS Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).<sup>[2]</sup>
- Signal Word: Warning.<sup>[2]</sup>

### Recommended Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's 29 CFR 1910.133 or European Standard EN166.<sup>[10][11]</sup>
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.<sup>[10]</sup> Remove and wash contaminated clothing before reuse.<sup>[9][10]</sup>
- Respiratory Protection: Use only in a well-ventilated area, such as a chemical fume hood.<sup>[9]</sup> If exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator.<sup>[11]</sup>

### Handling and First Aid Procedures:

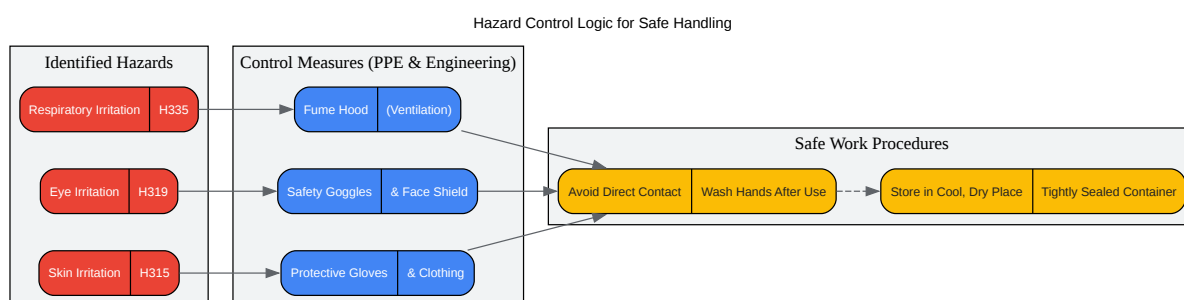
- Avoid Contact: Prevent contact with skin, eyes, and clothing. Do not breathe dust or fumes.<sup>[9][10]</sup>
- Hygiene: Wash hands and any exposed skin thoroughly after handling.<sup>[9][10]</sup> Facilities should be equipped with an eyewash fountain and safety shower.<sup>[9][10]</sup>

- In Case of Eye Contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[9][10]
- In Case of Skin Contact: Wash with plenty of soap and water. If skin irritation occurs, get medical advice.[9][10]
- In Case of Inhalation: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[9][10]
- In Case of Ingestion: Rinse mouth. Do NOT induce vomiting. Seek immediate medical assistance.[11]

#### Storage Conditions:

- Store in a tightly-closed container in a dry, cool, and well-ventilated area.[9][10]
- Keep away from incompatible substances such as strong oxidizing agents, strong acids, and strong bases.[10][11]
- The recommended storage condition is sealed in dry, room temperature.[2][3]

The logical relationship between hazard identification and control measures is illustrated in the diagram below.



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Caption: Mapping hazards to control measures.

## Conclusion

**2-(5-Nitropyridin-2-yloxy)ethanol** is a readily available chemical intermediate with clear applications in synthetic and medicinal chemistry. Its utility as a building block for potentially bioactive compounds makes it a valuable reagent for researchers in drug development. Adherence to stringent safety and handling protocols is essential for its use in a laboratory setting. By leveraging the information from reliable commercial suppliers and understanding its chemical properties, researchers can effectively integrate this compound into their discovery workflows.

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